

A Technical Overview of the New Industrialisation and Technology Training Programme (NITTP)

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The New Industrialisation and Technology Training Programme (**NITTP**) is a funding initiative designed to bolster the technological capabilities of Hong Kong's workforce.^{[1][2][3]} It operates under the broader New Industrialisation Support Scheme of the Innovation and Technology Fund.^{[1][4]} The core objective of the **NITTP** is to financially support local companies in training their employees on advanced technologies that are pivotal to the concept of "New Industrialisation".^{[1][2][5]} This initiative aims to ensure that the local talent pool remains competitive and is well-versed in emerging industrial trends.^[6]

Program Objectives and Scope

The primary goal of the **NITTP** is to subsidize local enterprises for training their staff in advanced technologies that are not yet widely adopted in Hong Kong but have the potential to benefit the local economy.^{[4][5]} The program supports both local and non-local training courses.^{[2][5]}

The training supported by the **NITTP** falls into two main categories:

- **Public Courses:** These are courses open to the public for enrollment.^{[2][4]} Course providers with at least two years of relevant experience can apply to have their courses registered under the **NITTP**.^{[2][4]}

- **Tailor-made Courses:** These are training programs specifically designed for one or more companies.^{[2][4]} The company or companies involved submit the course proposal as part of their training grant application.^[2]

Funding and Financial Support

The **NITTP** provides subsidies to eligible companies on a matching basis. Initially, the government-to-enterprise funding ratio was 2:1, but it has since been updated to a 1:1 matching basis.^{[2][3][7]}

Financial Aspect	Details	Source
Funding Model	1:1 matching basis (Government:Enterprise)	^{[1][2][5]}
Funding Ceiling per Company	HK\$250,000 per financial year	^{[2][5]}
Funding per Trainee	One course per trainee per financial year	^{[2][5]}
Payment Mode	Reimbursement, with an option for a 50% partial advance payment	^[2]

Eligibility Criteria

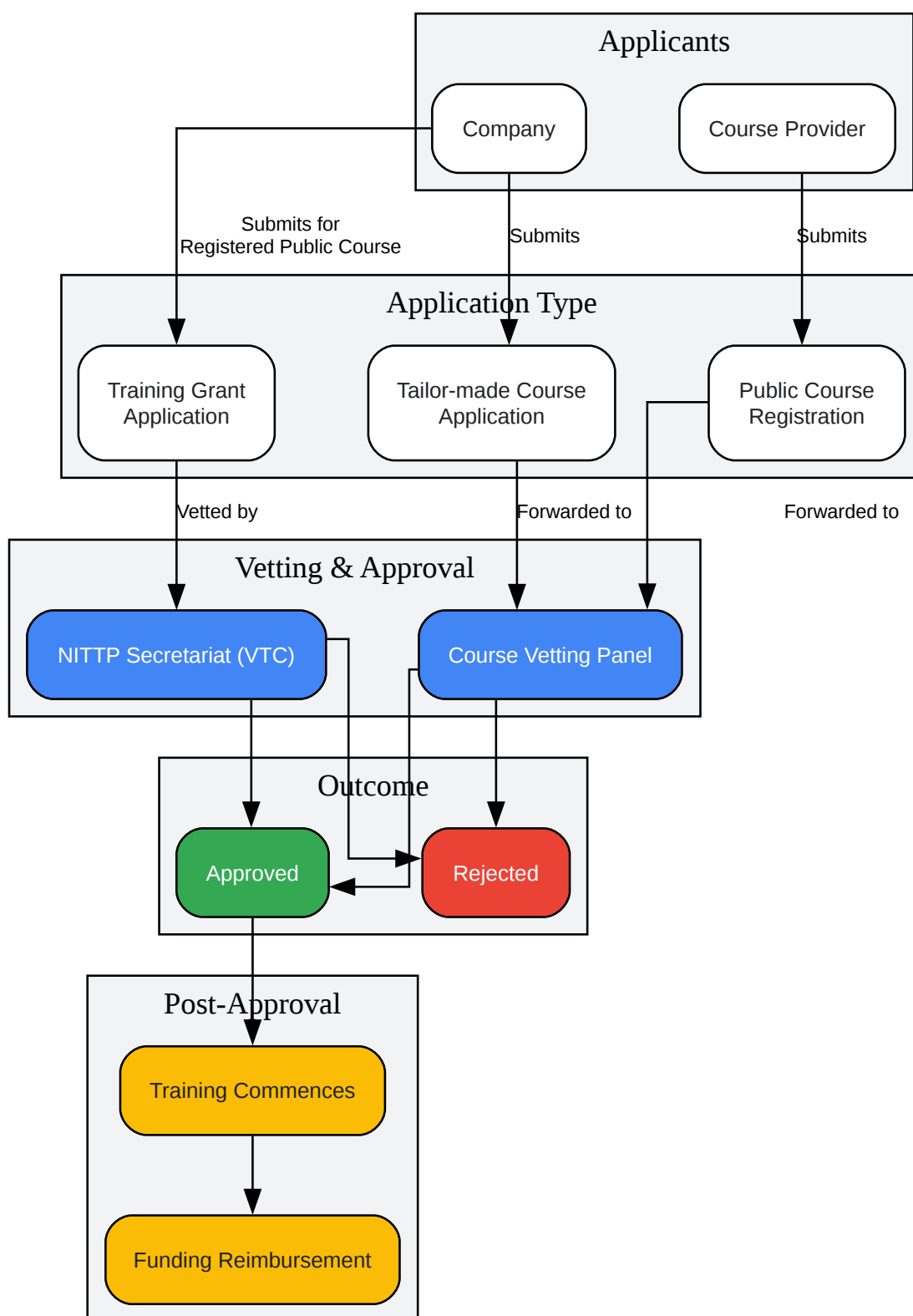
The program has specific eligibility requirements for companies, employees, and course providers to ensure the effective allocation of funds and the quality of the training.

Eligible Party	Requirements	Source
Companies	- Registered in Hong Kong under the Business Registration Ordinance (Cap. 310)- A non-government and non-subvented organization	[4] [5] [7]
Employees	- Hong Kong permanent resident- Full-time employee of the applicant company- Possess the necessary background/experience relevant to the advanced technology of the course	[4] [5]
Course Providers (for Public Courses)	- At least two years of relevant experience in providing technology training	[2] [4]

Application and Vetting Process

The application and approval process for the **NITTP** involves several steps, ensuring that the funded training aligns with the program's objectives. The Vocational Training Council (VTC) acts as the Secretariat for the **NITTP**, managing the administrative and vetting processes.[\[3\]](#)

Applications for public course registration are open throughout the year, contingent on the availability of funds.[\[5\]](#) Companies or course providers can submit their applications through an online system or directly to the **NITTP** Secretariat.[\[5\]](#) A Course Vetting Panel under the Innovation and Technology Training Board of the VTC is responsible for vetting and approving course proposals.[\[2\]](#)



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NITTP Application and Funding Workflow

Note to Researchers, Scientists, and Drug Development Professionals

The New Industrialisation and Technology Training Programme (**NITTP**), as detailed in publicly available information, is a funding scheme aimed at vocational and professional training in advanced industrial technologies within Hong Kong. The program's focus is on subsidizing companies to upskill their workforce in areas relevant to "New Industrialisation," which encompasses a broad range of technologies.

The information available does not indicate that the **NITTP** is a research and development program, nor does it provide specific details on experimental protocols, signaling pathways, or other in-depth technical data relevant to the fields of life sciences or drug development. The "advanced technologies" covered by the program are not specifically defined in the search results as being related to biomedical research.

Therefore, while the **NITTP** plays a role in fostering a technologically skilled workforce, it does not appear to be a direct source of technical data or protocols for scientific research in the manner of a whitepaper for drug development professionals. The provided guide summarizes the operational and financial framework of the program based on the available information.

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